

Proper Disposal of 1-Bromo(2H17)octane: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Bromo(~2-H_17_)octane

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of 1-Bromo(2_H_17)octane (also known as deuterated n-octyl bromide). Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. The disposal protocols for the deuterated form are identical to those for the standard 1-Bromooctane (CAS No. 111-83-1) due to their shared chemical hazards.

I. Immediate Safety and Hazard Profile

1-Bromooctane is a combustible liquid that is very toxic to aquatic life with long-lasting effects[1][2][3][4][5][6][7]. It is also known to cause skin and eye irritation[3][4]. Therefore, it is imperative to avoid its release into the environment and to handle it with appropriate personal protective equipment (PPE)[1][2][3][5][6][7].

Key Physicochemical and Hazard Data

Property	Value	Source
Chemical Formula	C ₈ D ₁₇ Br	[8]
CAS Number	126840-36-6 (Deuterated)	[8]
CAS Number	111-83-1 (Non-deuterated)	[1][2][3][4]
Appearance	Clear, colorless to pale yellow liquid	[4]
Boiling Point	201 - 202 °C	[2]
Flash Point	80 °C	[2]
Density	1.11 g/cm ³ (at 20 °C)	[2]
Aquatic Hazard	Very toxic to aquatic life with long lasting effects	[1][2][3][4][5][6][7]
Health Hazards	Causes skin and eye irritation	[3][4]
Physical Hazard	Combustible liquid	[3]

II. Detailed Disposal Protocol

The primary principle for disposing of 1-Bromo(2_H_17)octane is to treat it as a halogenated organic waste[9][10][11][12]. It must be segregated from non-halogenated waste streams to ensure proper treatment and to prevent costly disposal complications[11].

Step-by-Step Disposal Procedure:

- Segregation:
 - Designate a specific waste container for halogenated organic liquids. This container should be clearly labeled, for instance, as "Halogenated Organic Waste"[9][10][11].
 - Do not mix 1-Bromo(2_H_17)octane with non-halogenated organic solvents, aqueous waste, or strong oxidizing agents[9][10][13].
- Containerization:

- Use a suitable, chemically resistant, and sealable container for collection (e.g., a high-density polyethylene carboy)[1][7][10][13][14].
- Ensure the container is properly closed when not in use to prevent the release of vapors[11][15].
- Affix a completed hazardous waste tag to the container as soon as the first drop of waste is added[11]. The tag must include the chemical name and concentration.
- Storage:
 - Store the waste container in a designated satellite accumulation area, such as a ventilated cabinet for flammable and hazardous materials[11][15].
 - Keep the container away from sources of ignition, heat, and direct sunlight[3][13][15].
- Final Disposal:
 - Arrange for the disposal of the waste through a licensed hazardous waste disposal company[1][7].
 - The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber to handle the resulting hydrogen bromide gas[1][7].
 - Never dispose of 1-Bromo(2_H_17)octane down the drain or with general laboratory trash[1][7][13].

III. Spill Management Protocol

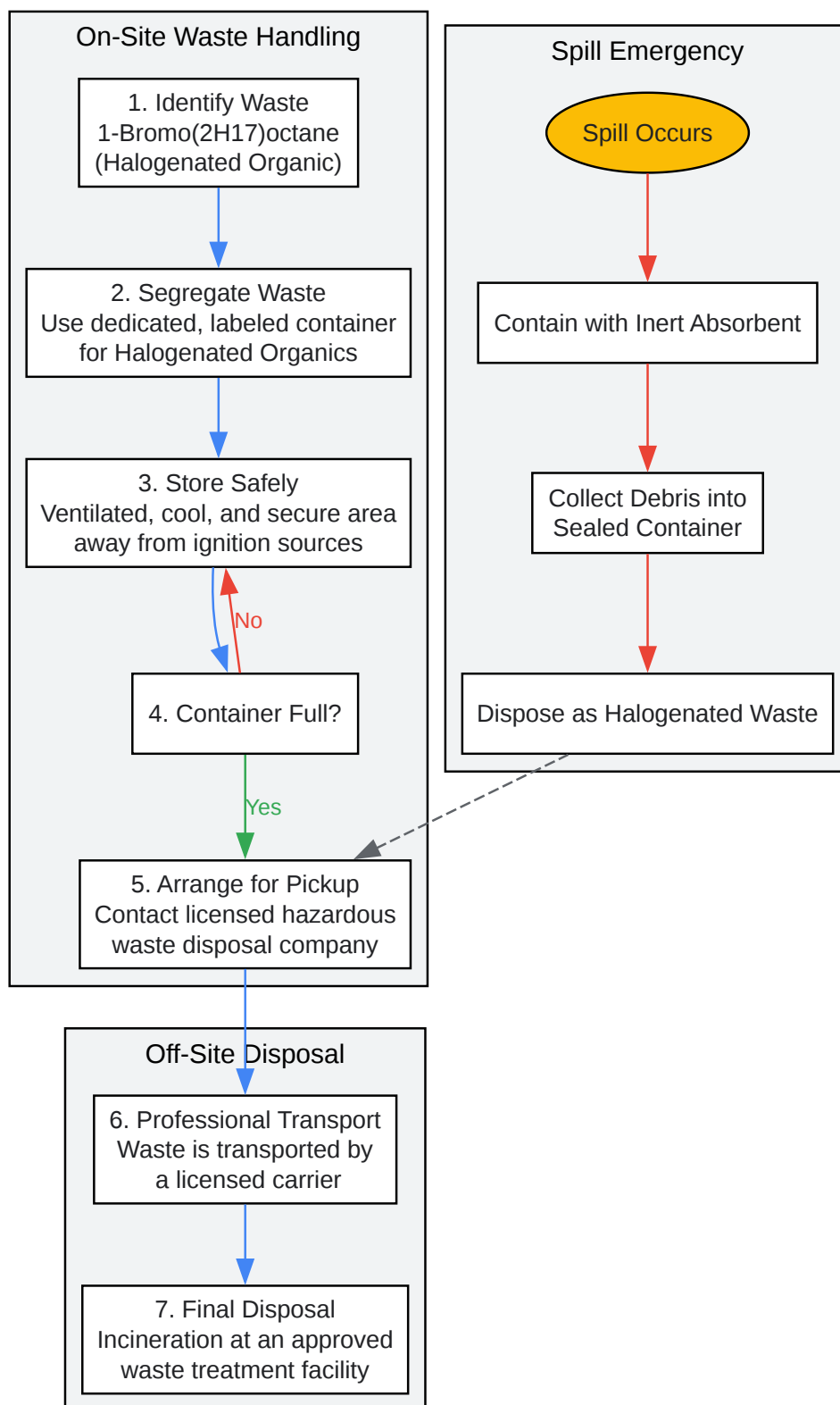
In the event of a spill, immediate and appropriate action is necessary to mitigate risks.

- Evacuation and Ventilation:
 - Alert personnel in the immediate area and evacuate if necessary.
 - Ensure the area is well-ventilated, and remove all sources of ignition[1][13][15][16].
- Containment:

- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. For large spills, respiratory protection may be necessary[3][13].
- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite[13][14]. Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Cleanup and Disposal:
 - Carefully collect the absorbed material using spark-proof tools and place it into a designated, sealable container for hazardous waste[14][16].
 - Label the container clearly as "Spill Debris containing 1-Bromo(2_H_17)octane."
 - Clean the spill area with soap and water, collecting the cleaning materials for disposal as hazardous waste[13].
 - Dispose of the spill debris and contaminated cleaning materials following the same procedure as for liquid waste.

IV. Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper handling and disposal of 1-Bromo(2_H_17)octane.



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Caption: Workflow for the disposal of 1-Bromo(2_H_17)octane.

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